

# Development of Droxinavir Hydrochloride resistant viral strains

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## Compound of Interest

Compound Name: Droxinavir Hydrochloride

Cat. No.: B1670965

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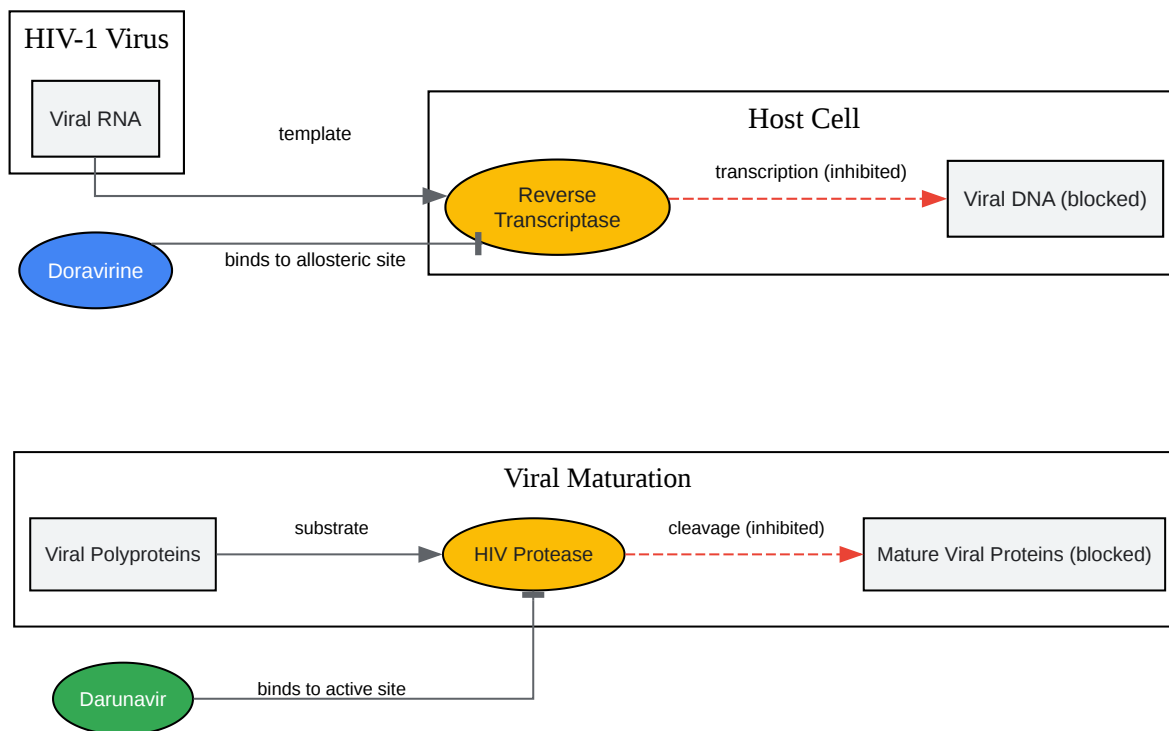
It is important to note that "**Droxinavir Hydrochloride**" does not appear to be a recognized pharmaceutical agent in the provided search results. The name is likely a typographical error, and the intended drugs may be the antiretroviral medications Doravirine or Darunavir, both of which are used in the treatment of HIV-1. This guide provides a comparative analysis of the development of viral resistance to these two drugs.

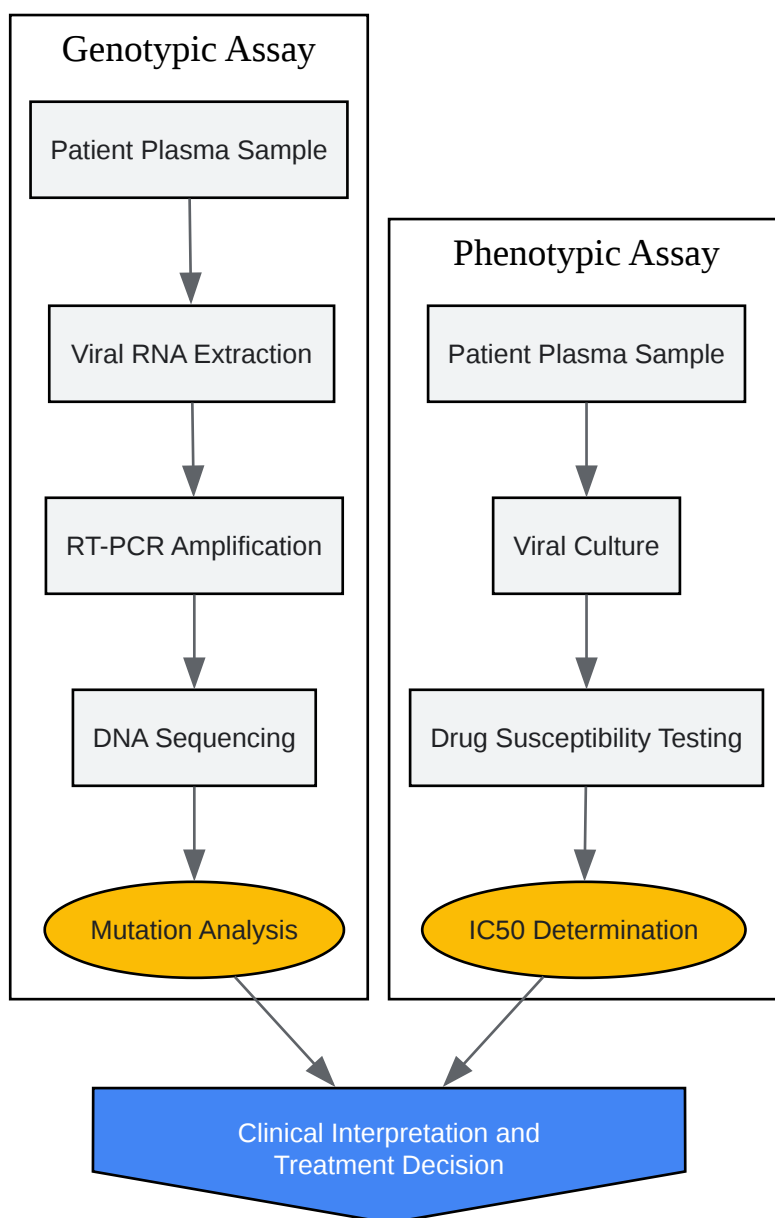
## Comparison of Resistance Development: Doravirine vs. Darunavir

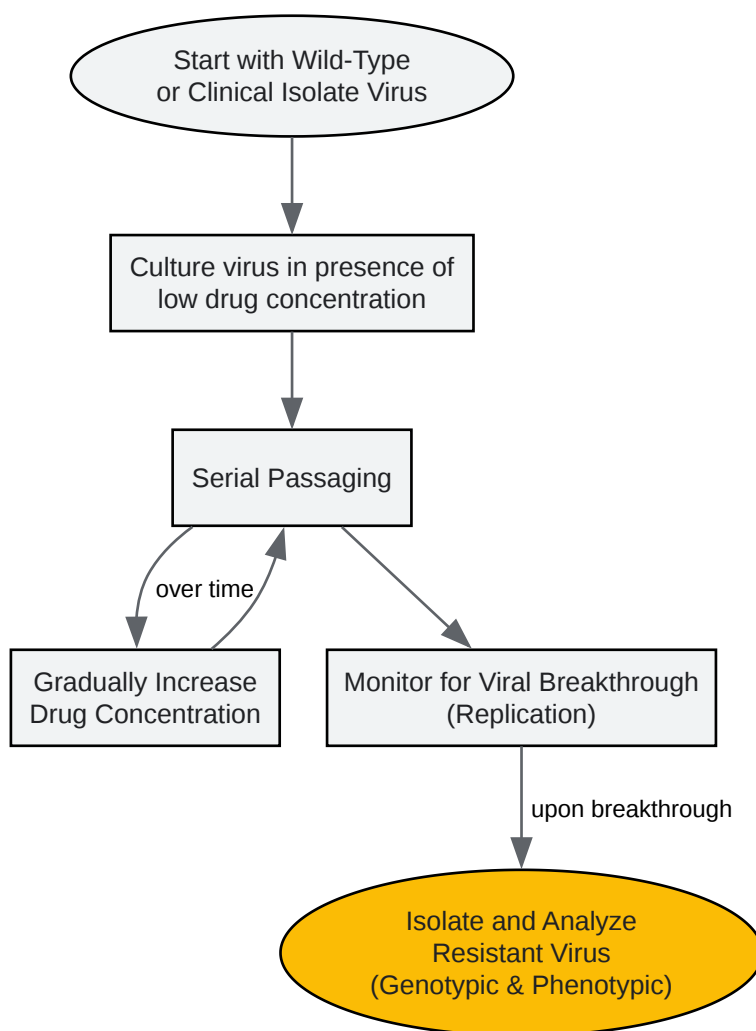
This guide offers a detailed comparison of Doravirine and Darunavir, focusing on their mechanisms of action, resistance profiles, and the experimental methods used to assess viral resistance.

## Mechanism of Action Doravirine

Doravirine is a non-nucleoside reverse transcriptase inhibitor (NNRTI).[1][2][3] It binds to a non-catalytic site on the HIV-1 reverse transcriptase enzyme, an essential enzyme for the conversion of viral RNA into DNA.[4][5] This binding induces a conformational change in the enzyme, inhibiting its function and thereby preventing the virus from replicating.[4] Doravirine's flexible binding allows it to be effective against some viral strains that have developed resistance to other NNRTIs.[4]







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## References

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